The Structural Elucidation of 2-Chlorophenyl Trifluoromethanesulfonate Derivatives: A Comparative Guide

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Compound of Interest

Compound Name:	*2-Chlorophenyl trifluoromethanesulfonate*
CAS No.:	*66107-36-6*
Cat. No.:	*B1348845*

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In the landscape of modern medicinal chemistry and materials science, the precise understanding of a molecule's three-dimensional structure is paramount to predicting its behavior and function. Aryl trifluoromethanesulfonates (triflates) are a class of compounds that have garnered significant attention as versatile intermediates in organic synthesis, particularly in cross-coupling reactions, and as moieties in biologically active molecules.[1][2] Among these, **2-chlorophenyl trifluoromethanesulfonate** and its derivatives present a fascinating case study in the interplay of electronic effects and steric hindrance, influencing their reactivity and solid-state architecture.

This guide provides a comprehensive comparison of methodologies for the structural elucidation of **2-chlorophenyl trifluoromethanesulfonate** derivatives. Moving beyond a simple recitation of protocols, we will delve into the causality behind experimental choices, compare the utility of various analytical techniques, and explore the predictive power of computational chemistry in the absence of direct experimental data.

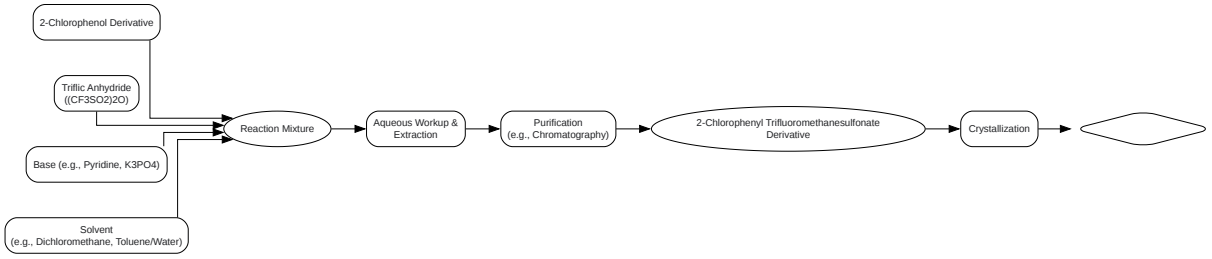
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The Significance of the Triflate Moiety in Drug Design

The trifluoromethanesulfonate group is a powerful tool in the medicinal chemist's arsenal. Its strong electron-withdrawing nature, conferred by the three fluorine atoms, makes the triflate group an excellent leaving group in nucleophilic substitution and cross-coupling reactions, facilitating the synthesis of complex molecular frameworks.[2][3] Furthermore, the incorporation of trifluoromethyl and related fluorinated groups can significantly enhance a drug candidate's metabolic stability, lipophilicity, and binding affinity to biological targets.[4][5]

Synthesis and Crystallization: The Gateway to Structural Analysis

The journey to understanding the solid-state structure of a molecule begins with its synthesis and subsequent crystallization. The preparation of aryl triflates is typically achieved through the reaction of a phenol with trifluoromethanesulfonic anhydride in the presence of a base.[6] A notable advancement in this area is the development of practical syntheses under aqueous biphasic conditions, which circumvents the need for amine bases and simplifies product isolation.[7][8]



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Caption: General workflow for the synthesis and crystallization of aryl triflates.

Obtaining single crystals of sufficient quality for X-ray diffraction can be a significant bottleneck.[9] The choice of solvent, temperature, and crystallization technique (e.g., slow evaporation, vapor diffusion, cooling) are critical parameters that must be empirically optimized for each derivative.

X-ray Crystallography: The Gold Standard for Structural Determination

Single-crystal X-ray diffraction (SC-XRD) remains the unequivocal method for determining the precise atomic arrangement within a crystalline solid.[9] By analyzing the diffraction pattern of X-rays scattered by the electron clouds of the atoms in a crystal, we can construct a three-dimensional model of the molecule.

While a crystal structure for the parent **2-chlorophenyl trifluoromethanesulfonate** is not readily available in open literature, analysis of related structures provides valuable insights into the expected molecular geometry and intermolecular interactions. For instance, the crystal structures of other aryl trifluoromethanesulfonate salts reveal the conformational flexibility of the triflate group and its participation in non-covalent interactions.[10]

Table 1: Comparison of Key Crystallographic Parameters in Related Aryl Derivatives

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Compound	C-O Bond Length (Å)	S-O(aryl) Bond Length (Å)	C-S-O(aryl) Angle (°)	Predominant Intermolecular Interactions
N,2,4,6-Tetramethylanilinium trifluoromethanesulfonate[10]	-	-	-	N-H···O hydrogen bonds
N-(chlorophenyl)pyridinecarboxamides[11][12]	-	-	-	N-H···N hydrogen bonds, C-H···O interactions, π-π stacking
Isobutyl-1,2,6-triaryl-4-(arylamino) derivatives[13]	-	-	-	Resonance Assisted Hydrogen Bonding (RAHB)

The data from related structures suggest that in the absence of strong hydrogen bond donors, weaker interactions such as C-H···O, C-H···F, and halogen bonds involving the chlorine atom, as well as π-π stacking of the phenyl rings, are likely to govern the crystal packing of **2-chlorophenyl trifluoromethanesulfonate** derivatives.[11][12][14]

Hirshfeld Surface Analysis: Visualizing Intermolecular Interactions

To quantitatively and qualitatively analyze the intermolecular contacts in the crystal lattice, Hirshfeld surface analysis is a powerful tool.[13] This method maps the electron distribution of a molecule within the crystal, allowing for the visualization and quantification of different types of intermolecular interactions. For chlorophenyl derivatives, Hirshfeld analysis often reveals the significance of C-H···Cl and Cl···Cl contacts in the overall crystal packing.[11][12]

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Alternative and Complementary Spectroscopic Techniques

While X-ray crystallography provides the ultimate structural detail for the solid state, other spectroscopic methods are indispensable for characterizing these molecules, particularly in solution.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic compounds in solution.[15] For fluorinated compounds like **2-chlorophenyl trifluoromethanesulfonate** derivatives, ^{19}F NMR is particularly informative.[16][17][18][19]

Key NMR Observables for Structural Analysis:

- ^{1}H NMR: Provides information on the number and connectivity of protons in the molecule. Chemical shifts are influenced by the electron-withdrawing triflate group and the chlorine substituent.
- ^{13}C NMR: Reveals the carbon framework of the molecule. The carbon atom attached to the triflate group will exhibit a characteristic chemical shift.
- ^{19}F NMR: The trifluoromethyl group gives a sharp singlet in the ^{19}F NMR spectrum, with a chemical shift that is sensitive to the electronic environment of the aromatic ring.

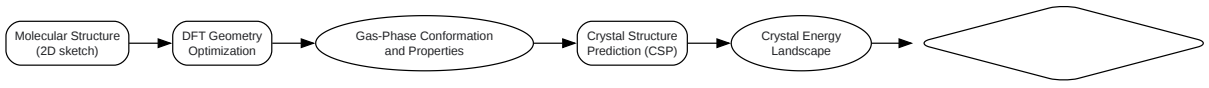
Table 2: Comparison of X-ray Crystallography and NMR Spectroscopy

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Feature	X-ray Crystallography	NMR Spectroscopy
Sample Phase	Solid (single crystal)	Solution
Information Obtained	Precise 3D atomic coordinates, bond lengths, bond angles, intermolecular interactions	Connectivity, chemical environment of nuclei, dynamic processes in solution
Strengths	Unambiguous determination of absolute stereochemistry and solid-state conformation	Applicable to non-crystalline materials, provides information on solution-state dynamics
Limitations	Requires high-quality single crystals	Provides an average structure in solution, less precise geometric information

The Rise of Computational Chemistry in Structural Prediction

In instances where obtaining suitable single crystals proves challenging, computational chemistry offers a powerful predictive tool.[20][21][22] Methods such as Density Functional Theory (DFT) can be employed to calculate the optimized gas-phase geometry of **2-chlorophenyl trifluoromethanesulfonate** derivatives. Furthermore, crystal structure prediction (CSP) algorithms can generate a landscape of energetically plausible crystal packing arrangements, providing valuable insights into potential polymorphs.[23][24]



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Caption: A simplified workflow for the computational prediction of molecular and crystal structures.

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By combining the predicted low-energy crystal structures with experimental powder X-ray diffraction data, it is often possible to identify the most probable solid-state arrangement.

Conclusion: An Integrated Approach to Structural Elucidation

The comprehensive structural characterization of **2-chlorophenyl trifluoromethanesulfonate** derivatives necessitates an integrated approach that leverages the strengths of multiple analytical and computational techniques. While single-crystal X-ray diffraction remains the definitive method for solid-state structure determination, its application is contingent on successful crystallization. In its absence, a combination of spectroscopic methods, particularly multinuclear NMR, and computational modeling provides a robust framework for deducing molecular structure and predicting solid-state packing. The insights gained from such studies are crucial for rationalizing the chemical reactivity and biological activity of this important class of molecules, thereby guiding the design of new synthetic intermediates and therapeutic agents.

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